

N-(3-Methoxy-5-methylphenyl)propanamide: Technical Profile & Synthesis Strategy

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Compound of Interest

Compound Name: *N*-(3-Methoxy-5-methylphenyl)propanamide

Cat. No.: B13189321

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Executive Summary

N-(3-Methoxy-5-methylphenyl)propanamide (CAS 2060024-28-2) is a specialized organic intermediate primarily utilized in the medicinal chemistry of Central Nervous System (CNS) agents. It serves as a structural probe and building block for "tail" modifications of aryl-piperazine antipsychotics, such as Brexpiprazole and Aripiprazole derivatives.

The 3-methoxy-5-methyl substitution pattern on the phenyl ring is critical for optimizing the binding affinity profile against Dopamine D2 and Serotonin 5-HT receptors. This guide details the chemical identity, synthesis logic, and analytical validation required for the precise handling of this compound in drug development workflows.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Parameter	Specification
Chemical Name	N-(3-Methoxy-5-methylphenyl)propanamide
CAS Number	2060024-28-2
Molecular Formula	C ₁₁ H ₁₅ NO ₂
Molecular Weight	193.24 g/mol
Precursor CAS	66584-31-4 (3-Methoxy-5-methylaniline)
Physical State	Solid (White to off-white crystalline powder)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in Water
SMILES	<chem>CCC(=O)Nc1cc(C)cc(OC)c1</chem>
InChI Key	Predicted based on structure

Technical Significance: The "3,5-Substitution" Logic

In CNS drug design, the 3-methoxy-5-methylphenyl moiety acts as a bioisostere for dichlorophenyl or dimethylphenyl groups found in earlier generations of antipsychotics.

- **Electronic Tuning:** The electron-donating methoxy (-OCH₃) and methyl (-CH₃) groups increase the electron density of the aromatic ring compared to halogenated analogs. This alters the

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stacking interactions with aromatic residues (e.g., Phenylalanine, Tryptophan) in the receptor binding pocket.
- **Metabolic Stability:** The methyl group at the 5-position blocks a potential site of metabolic oxidation, while the methoxy group provides a hydrogen bond acceptor site, potentially improving selectivity between D2 and D3 receptor subtypes.
- **Synthetic Utility:** The propanamide moiety serves as a stable "capped" derivative for analytical standards or as a precursor that can be reduced to the corresponding propyl-

amine if required.

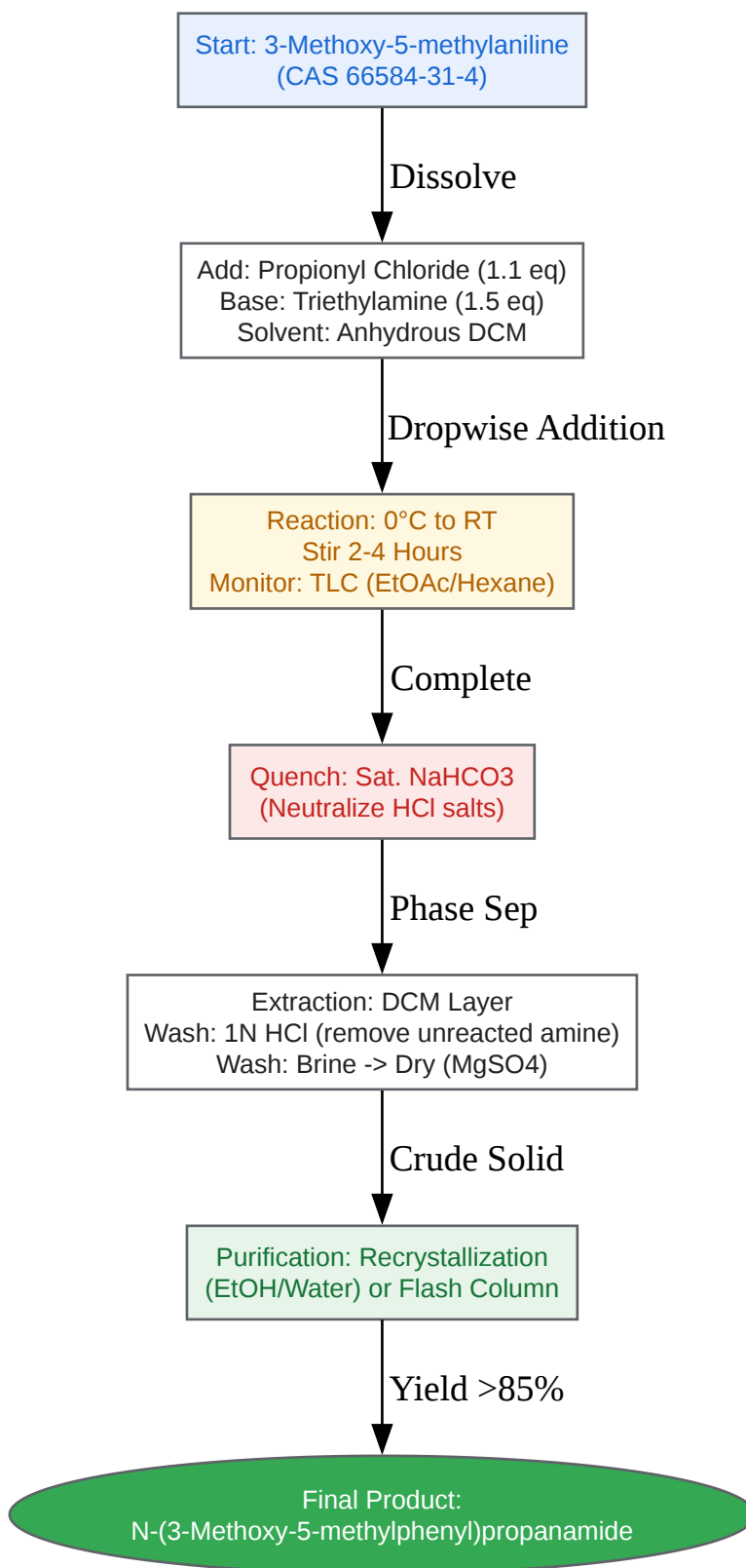
Synthesis Protocol: Acylation Strategy

Reaction Logic

The most efficient route to **N-(3-Methoxy-5-methylphenyl)propanamide** is the nucleophilic acyl substitution of 3-methoxy-5-methylaniline with propionyl chloride.

- **Why Propionyl Chloride?** It offers faster kinetics than propionic anhydride, essential for sterically hindered anilines.
- **Base Selection:** Triethylamine (TEA) is used to scavenge the HCl byproduct, driving the equilibrium forward and preventing the protonation of the unreacted aniline.
- **Solvent Choice:** Dichloromethane (DCM) is preferred for its ability to solubilize both the organic reactants and the amide product while allowing easy aqueous workup.

Synthesis Workflow Diagram



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Caption: Step-by-step acylation workflow for the synthesis of **N-(3-Methoxy-5-methylphenyl)propanamide**.

Detailed Experimental Procedure

Scale: 10 mmol (approx. 1.37 g of aniline precursor)

- **Preparation:** In a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-methoxy-5-methylaniline (1.37 g, 10 mmol) in anhydrous Dichloromethane (DCM) (30 mL).
- **Base Addition:** Add Triethylamine (TEA) (2.1 mL, 15 mmol). Cool the mixture to 0°C using an ice bath.
- **Acylation:** Dropwise add Propionyl Chloride (0.96 mL, 11 mmol) over 10 minutes. Note: The reaction is exothermic; control addition rate to maintain temperature <5°C.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 3 hours.
 - **Validation:** Check TLC (30% EtOAc in Hexane). The starting aniline spot (lower R_f, stains with ninhydrin) should disappear; the amide product (higher R_f, UV active) should appear.
- **Workup:**
 - Quench with saturated aqueous NaHCO₃ (20 mL).
 - Separate the organic layer.[\[1\]](#)
 - Wash organic layer with 1N HCl (20 mL) to remove any unreacted aniline and excess TEA. Critical Step: This ensures the final product is free of amine precursors.
 - Wash with Brine (20 mL), dry over anhydrous MgSO₄, filter, and concentrate in vacuo.
- **Purification:** The crude solid is typically pure enough (>95%). If necessary, recrystallize from Ethanol/Water (9:1) or purify via flash chromatography (Hexane/EtOAc gradient).

Analytical Characterization

To validate the identity of the synthesized compound, compare spectral data against the following expected values.

Proton NMR (^1H -NMR, 400 MHz, CDCl_3)

- δ 7.5 - 7.8 ppm (1H, broad s): Amide N-H proton.
- δ 6.9 - 6.4 ppm (3H, m): Aromatic protons. The substitution pattern (1,3,5) typically yields two singlets or meta-coupled doublets depending on resolution.
- δ 3.80 ppm (3H, s): Methoxy group ($-\text{OCH}_3$).
- δ 2.40 ppm (2H, q): Methylene protons of the propanamide group ($-\text{CH}_2-$).
- δ 2.30 ppm (3H, s): Methyl group on the aromatic ring ($-\text{CH}_3$).
- δ 1.25 ppm (3H, t): Terminal methyl of the propanamide group ($-\text{CH}_3$).

HPLC Purity Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (amide bond).

References

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